

N-Butanoyl-DL-homoserine Lactone: A Technical Guide to a Key Bacterial Autoinducer

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Butanoyl-DL-homoserine lactone (C4-HSL or BHL) is a small, diffusible signaling molecule that plays a critical role in bacterial communication, a process known as quorum sensing (QS). [1] Primarily associated with the opportunistic human pathogen Pseudomonas aeruginosa, BHL is a key autoinducer in the rhl quorum-sensing system. This system regulates the expression of a wide array of genes, many of which are directly involved in virulence and biofilm formation, making it a significant target for the development of novel anti-infective therapies. This technical guide provides an in-depth overview of BHL, including its signaling pathway, quantitative activity data, and detailed experimental protocols for its study.

The rhl Quorum Sensing Circuit

In P. aeruginosa, the synthesis of BHL is catalyzed by the LuxI homolog RhII.[1][2] As the bacterial population density increases, the concentration of BHL rises. Upon reaching a threshold concentration, BHL binds to its cognate intracellular receptor, the LuxR-type transcriptional regulator RhIR.[1][2] This BHL-RhIR complex then dimerizes and binds to specific DNA sequences, known as rhl boxes, in the promoter regions of target genes, thereby activating their transcription.[2]



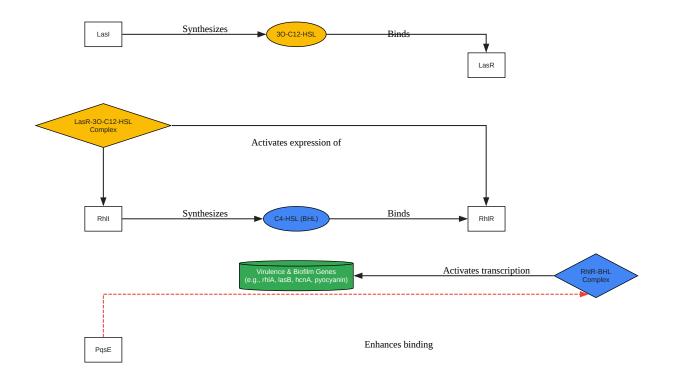




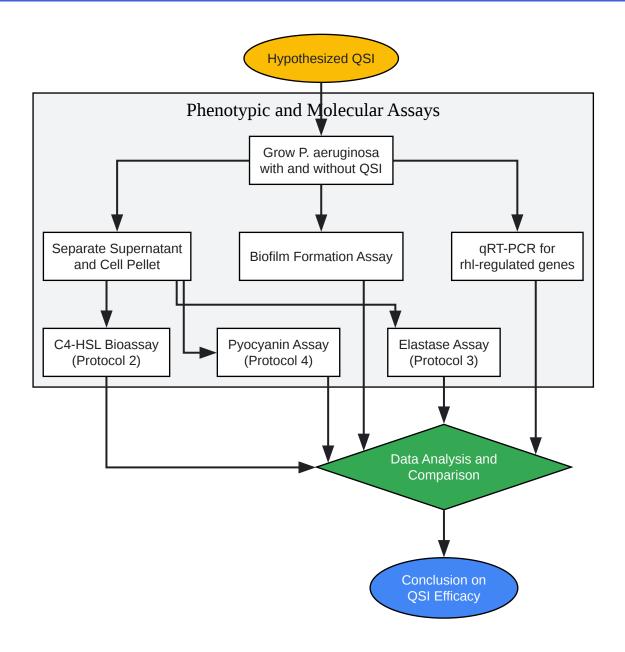
The rhl system is part of a larger, hierarchical quorum-sensing network in P. aeruginosa. It is positively regulated by the las system, which produces the autoinducer N-(3-oxododecanoyl)-L-homoserine lactone (3O-C12-HSL).[2][3] The LasR-3O-C12-HSL complex directly upregulates the expression of rhlR and rhll.[2] Furthermore, the rhl system is interconnected with the Pseudomonas quinolone signal (PQS) system. The PqsE protein has been shown to interact with RhlR, enhancing its DNA binding affinity and modulating the expression of a subset of RhlR-regulated genes, sometimes even in the absence of BHL.[2]

Signaling Pathway Diagram









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. RhlR-Regulated Acyl-Homoserine Lactone Quorum Sensing in a Cystic Fibrosis Isolate of Pseudomonas aeruginosa - PMC [pmc.ncbi.nlm.nih.gov]



- 2. Promoter selectivity of the RhIR quorum-sensing transcription factor receptor in Pseudomonas aeruginosa is coordinated by distinct and overlapping dependencies on C4homoserine lactone and PqsE - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Structure-function analyses of the N-butanoyl L-homoserine lactone quorum-sensing signal define features critical to activity in RhIR - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Butanoyl-DL-homoserine Lactone: A Technical Guide to a Key Bacterial Autoinducer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3039189#n-butanoyl-dl-homoserine-lactone-as-a-bacterial-autoinducer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com